

An In-depth Technical Guide to [1,1'-Biphenyl]-3,4'-diol

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Compound of Interest

Compound Name: [1,1'-Biphenyl]-3,4'-diol

CAS No.: 18855-13-5

Cat. No.: B168496

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biphenyl derivative, **[1,1'-Biphenyl]-3,4'-diol**. The document elucidates its chemical identity, physicochemical properties, detailed synthetic and purification protocols, and a review of its known and potential biological activities. The content herein is structured to support advanced research and development initiatives, offering both foundational knowledge and actionable experimental designs.

Nomenclature and Chemical Identity

[1,1'-Biphenyl]-3,4'-diol is an organic compound featuring a biphenyl core with hydroxyl groups substituted at the 3 and 4' positions. Accurate identification is paramount for consistency in research and procurement.

The IUPAC name for this compound is **[1,1'-Biphenyl]-3,4'-diol**.^[1] A common synonym is 3-(4-hydroxyphenyl)phenol.^[2] It is crucial to distinguish this isomer from its more common counterparts like 4,4'-dihydroxybiphenyl.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	[1,1'-Biphenyl]-3,4'-diol	EPA[1]
Synonym	3-(4-hydroxyphenyl)phenol	PubChem[2]
CAS Number	18855-13-5	PubChem[2]
Molecular Formula	C ₁₂ H ₁₀ O ₂	PubChem[2]
Molecular Weight	186.21 g/mol	PubChem[2]
InChIKey	BWBGYQWIHXDKY- UHFFFAOYSA-N	PubChem
Canonical SMILES	C1=CC(=CC(=C1)O)C2=CC= C(C=C2)O	PubChem

Physicochemical and Spectroscopic Properties

The physicochemical properties of **[1,1'-Biphenyl]-3,4'-diol** are foundational to its application in experimental settings, influencing solubility, reactivity, and analytical characterization. While extensive experimental data for this specific isomer is not widely published, a combination of reported values and computed properties provides a reliable profile.

Physicochemical Properties

Table 2: Physicochemical Data

Property	Value	Notes	Source
Appearance	Solid (predicted)	Biphenyl derivatives are typically crystalline solids.	-
Melting Point	190 °C	Experimental	ChemicalBook[2]
Boiling Point	384.2 ± 25.0 °C	Predicted	ChemicalBook[2]
Water Solubility	Low (predicted)	Similar to other biphenyl diols.	-
Organic Solvent Solubility	Soluble in methanol, ethanol, ether, acetone.	Based on solubility of isomers like 4,4'-biphenol.	Wikipedia[3]
logP (Octanol/Water)	2.9	Computed	PubChem[2]
pKa	Not Reported	-	-

Spectroscopic Analysis

Detailed experimental spectra for **[1,1'-Biphenyl]-3,4'-diol** are not readily available in public databases. The following sections describe the expected spectral characteristics based on its structure and data from analogous compounds.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR:** The proton NMR spectrum is expected to show complex multiplets in the aromatic region (approx. δ 6.8-7.6 ppm). The protons on the two phenyl rings will exhibit distinct chemical shifts and coupling patterns due to the asymmetric substitution. The phenolic hydroxyl protons will appear as broad singlets, with their chemical shift being dependent on the solvent and concentration.[4][5]
- ¹³C NMR:** The carbon NMR spectrum will display 12 distinct signals for the aromatic carbons, as the molecule is asymmetric. Carbons bearing hydroxyl groups will be shifted downfield (approx. δ 150-160 ppm), while the carbon atoms at the biphenyl linkage will also show characteristic shifts. The remaining aromatic carbons will resonate in the typical range of δ 115-145 ppm.[4][5]

2.2.2. Infrared (IR) Spectroscopy

The IR spectrum provides key information about the functional groups present.^{[6][7][8][9]}

- O-H Stretching: A broad absorption band is expected in the region of 3200-3600 cm^{-1} due to the stretching vibration of the phenolic hydroxyl groups.
- C-O Stretching: A strong band corresponding to the C-O stretching of the phenol group should appear in the 1200-1260 cm^{-1} region.
- Aromatic C-H Stretching: Absorption bands above 3000 cm^{-1} are characteristic of C-H stretching in the aromatic rings.
- Aromatic C=C Stretching: Multiple sharp bands in the 1450-1600 cm^{-1} region will be present, corresponding to the carbon-carbon double bond stretching within the phenyl rings.
- Aromatic C-H Bending: Out-of-plane C-H bending vibrations will result in strong absorptions in the 690-900 cm^{-1} region, which can provide information about the substitution pattern of the aromatic rings.

2.2.3. Mass Spectrometry (MS)

The electron ionization mass spectrum is expected to show a prominent molecular ion peak (M^+) at $m/z = 186$, corresponding to the molecular weight of the compound.^{[10][11][12]}

Fragmentation patterns would likely involve the loss of hydroxyl groups and cleavage of the biphenyl bond.

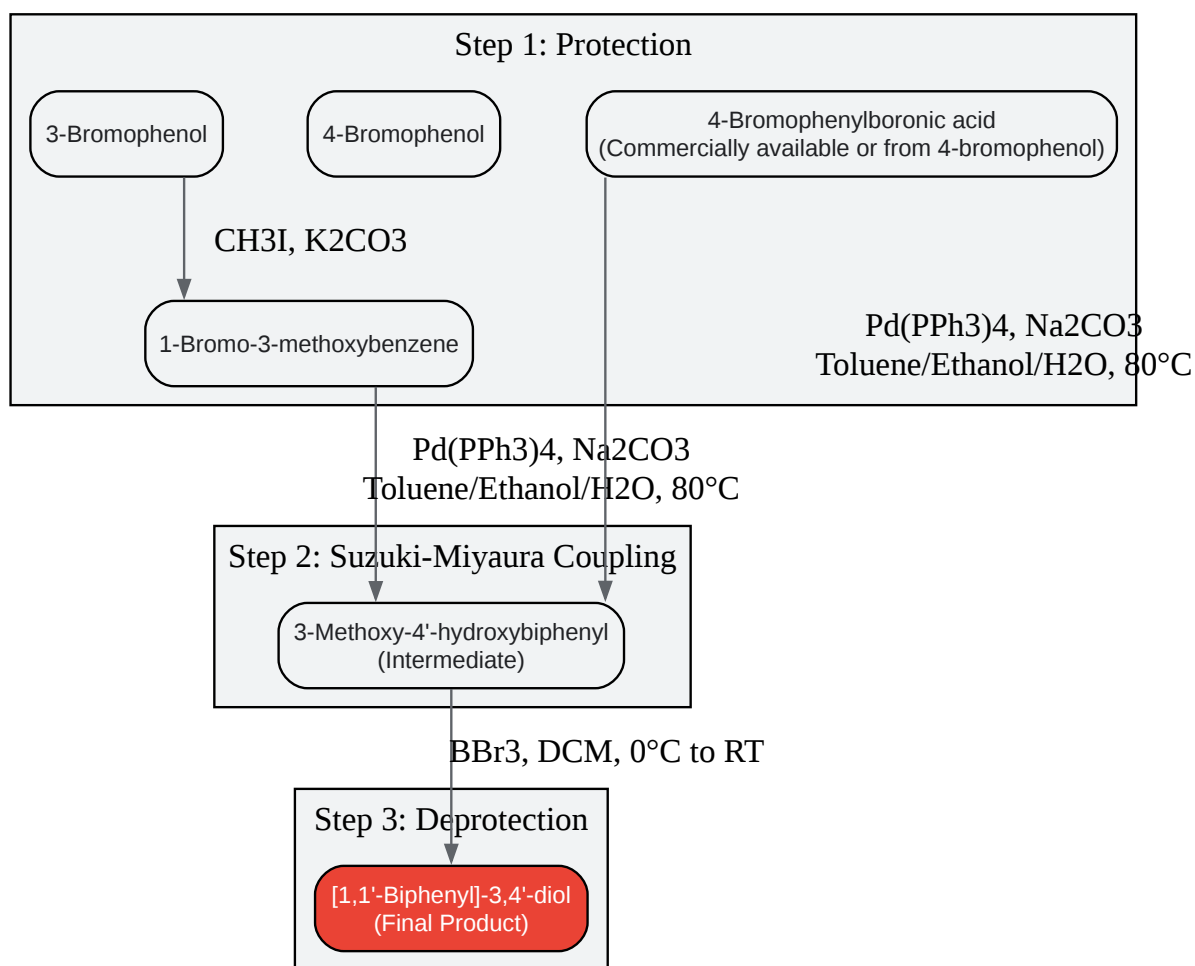
Synthesis and Purification Protocols

The synthesis of unsymmetrical biaryls like **[1,1'-Biphenyl]-3,4'-diol** is most effectively achieved through palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. This method offers high functional group tolerance and generally proceeds under mild conditions.

Synthetic Approach: Suzuki-Miyaura Cross-Coupling

The logical approach for synthesizing **[1,1'-Biphenyl]-3,4'-diol** involves the coupling of a protected 3-hydroxyphenyl boronic acid with a protected 4-halophenol. Protecting the hydroxyl

groups (e.g., as methoxy or silyl ethers) is crucial to prevent side reactions with the basic conditions of the coupling reaction. This is followed by a deprotection step to yield the final diol.



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Caption: Synthetic workflow for **[1,1'-Biphenyl]-3,4'-diol**.

Detailed Experimental Protocol

This protocol is adapted from established procedures for Suzuki-Miyaura coupling reactions. [\[13\]](#)

Materials and Reagents:

- 1-Bromo-3-methoxybenzene
- 4-Hydroxyphenylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- Sodium Carbonate (Na₂CO₃)
- Toluene
- Ethanol
- Degassed Water
- Boron tribromide (BBr₃) in dichloromethane (DCM)
- Ethyl acetate
- Hexanes
- Anhydrous magnesium sulfate (MgSO₄)
- Standard laboratory glassware and inert atmosphere setup (Nitrogen or Argon)

Part 1: Suzuki-Miyaura Coupling

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a condenser and a nitrogen inlet, combine 1-bromo-3-methoxybenzene (1.0 eq), 4-hydroxyphenylboronic acid (1.2 eq), and sodium carbonate (2.0 eq).
- **Catalyst Addition:** Add tetrakis(triphenylphosphine)palladium(0) (0.03 eq) to the flask.
- **Solvent Addition:** Add a 4:1:1 mixture of toluene, ethanol, and degassed water.
- **Degassing:** Purge the reaction mixture with nitrogen for 15-20 minutes to ensure an inert atmosphere, which is critical for catalyst stability.
- **Reaction:** Heat the mixture to reflux (approximately 80-90 °C) and stir vigorously. Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically

complete within 4-12 hours.

- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Add water and transfer to a separatory funnel. Extract the aqueous layer three times with ethyl acetate. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- **Concentration:** Filter off the drying agent and concentrate the organic phase under reduced pressure to obtain the crude intermediate, 3-methoxy-4'-hydroxybiphenyl.

Part 2: Demethylation

- **Reaction Setup:** Dissolve the crude intermediate in anhydrous dichloromethane (DCM) in a flask under a nitrogen atmosphere and cool to 0 °C in an ice bath.
- **Reagent Addition:** Slowly add a 1M solution of boron tribromide (BBr₃) in DCM (1.5 eq per methoxy group) dropwise to the cooled solution.
- **Reaction:** Allow the reaction to stir at 0 °C for one hour, then warm to room temperature and stir for an additional 4-6 hours. Monitor the reaction by TLC.
- **Quenching:** Carefully quench the reaction by slowly adding methanol at 0 °C, followed by water.
- **Work-up:** Extract the mixture with ethyl acetate. Wash the combined organic layers with saturated sodium bicarbonate solution and then brine. Dry over anhydrous magnesium sulfate.
- **Concentration:** Filter and concentrate under reduced pressure to yield the crude **[1,1'-Biphenyl]-3,4'-diol**.

Purification Protocol

Purification of the final product is essential to remove any unreacted starting materials, catalyst residues, and byproducts.

- **Column Chromatography:** The crude product can be purified by silica gel column chromatography.^[14] A solvent system of hexanes and ethyl acetate in a gradient elution is

typically effective. The polarity of the eluent should be gradually increased to first elute non-polar impurities, followed by the desired product.

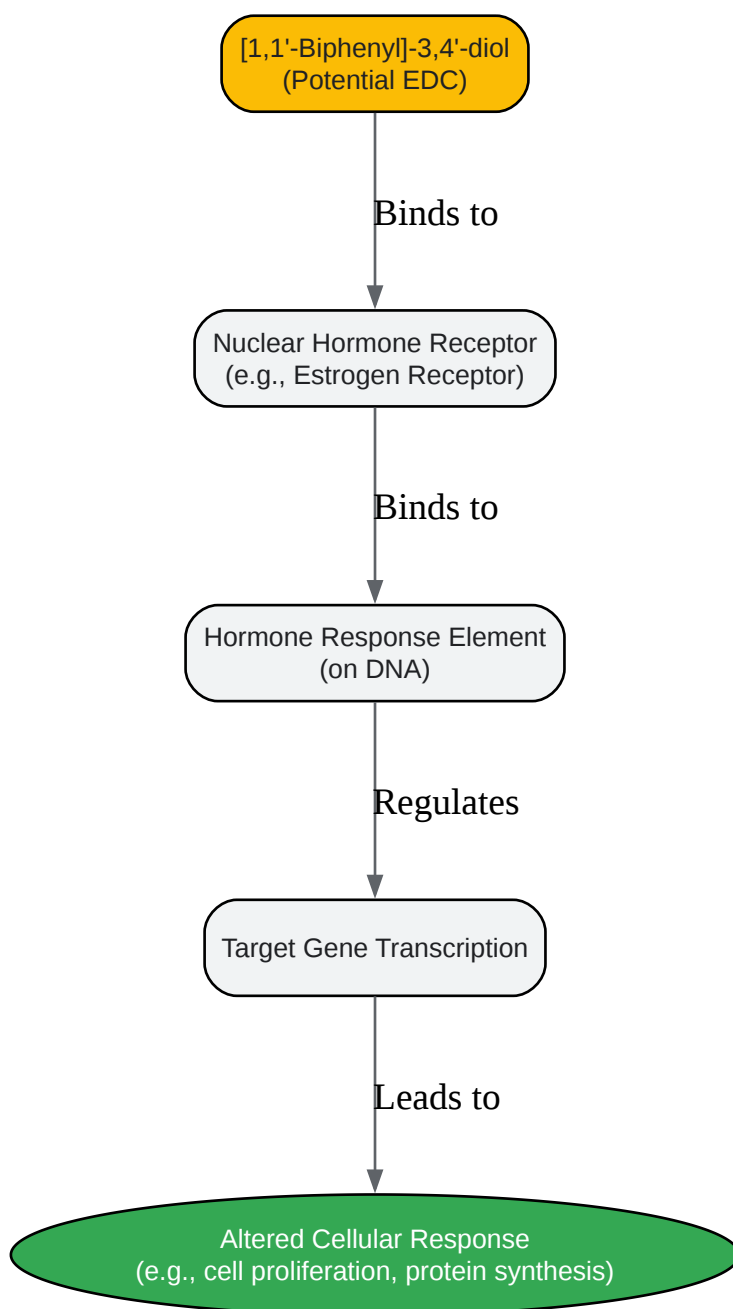
- Recrystallization: For further purification, recrystallization can be employed.^{[10][11]} A suitable solvent system must be determined empirically, but a mixture of a polar solvent (like ethanol or acetone) and a non-polar solvent (like hexanes or water) is a good starting point. The principle is to dissolve the compound in a minimum amount of hot solvent and allow it to cool slowly, promoting the formation of pure crystals.

Biological Activity and Applications in Drug Development

The biphenyl scaffold is a privileged structure in medicinal chemistry, found in numerous biologically active compounds.^[3] Biphenyl derivatives exhibit a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, antioxidant, and anticancer effects.

Potential as an Endocrine Disruptor

[1,1'-Biphenyl]-3,4'-diol has been identified as a potential endocrine-disrupting chemical (EDC).^[2] EDCs are exogenous substances that can interfere with the body's endocrine system and may cause adverse developmental, reproductive, neurological, and immune effects. The mechanism of action for many EDCs involves interaction with nuclear hormone receptors, such as the estrogen receptor. The structural similarity of dihydroxybiphenyls to natural estrogens allows them to potentially bind to these receptors, either mimicking or blocking the action of endogenous hormones.



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Caption: Generalized mechanism of endocrine disruption.

Applications in Medicinal Chemistry

While specific drug development programs centered on **[1,1'-Biphenyl]-3,4'-diol** are not widely documented, its structural motif is of significant interest. The biphenyl core serves as a rigid

scaffold that can be functionalized to orient substituents in a precise three-dimensional arrangement for optimal interaction with biological targets.

- **Enzyme Inhibition:** The phenolic hydroxyl groups can act as hydrogen bond donors and acceptors, making them suitable for interacting with the active sites of enzymes. For instance, some biphenyl derivatives have been investigated as inhibitors of calpain I, a protease involved in various cellular processes.
- **Anticancer Research:** The biphenyl structure is present in several compounds with demonstrated anticancer activity. The ability of biphenyl derivatives to induce apoptosis and inhibit cell proliferation makes them attractive candidates for oncology research.
- **Antioxidant Properties:** Phenolic compounds are well-known for their antioxidant capabilities. The hydroxyl groups on the biphenyl rings can donate a hydrogen atom to scavenge free radicals, which are implicated in a variety of diseases.

Safety and Handling

Given the classification of **[1,1'-Biphenyl]-3,4'-diol** as a potential endocrine disruptor and the general hazards associated with aromatic compounds, appropriate safety precautions must be observed. Specific toxicological data for this isomer is limited; therefore, a conservative approach based on data from related compounds is warranted.

Table 3: Hazard and Safety Information

Hazard Category	Description	Precautionary Measures
Acute Toxicity	May be harmful if swallowed, inhaled, or absorbed through the skin.	Avoid ingestion, inhalation of dust, and contact with skin.
Skin/Eye Irritation	Expected to be an irritant to the skin and eyes based on data for similar compounds.	Wear protective gloves, safety glasses, and a lab coat.
Respiratory Irritation	Dust may cause respiratory tract irritation.	Handle in a well-ventilated area or a fume hood.
Chronic Exposure	Potential endocrine disruptor. Long-term effects are not well-characterized.	Minimize exposure through engineering controls and appropriate personal protective equipment.
Environmental Hazard	Biphenyls can be persistent in the environment.	Dispose of waste in accordance with local, state, and federal regulations.

Handling and Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.
- Use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat when handling.

Conclusion

[1,1'-Biphenyl]-3,4'-diol is a structurally interesting organic molecule with potential applications in materials science and medicinal chemistry. While comprehensive experimental data for this specific isomer is not as prevalent as for its symmetric counterparts, established synthetic methodologies, particularly the Suzuki-Miyaura coupling, provide a clear path for its preparation. Its classification as a potential endocrine disruptor warrants careful handling and further investigation into its biological mechanism of action. This guide serves as a foundational

resource for researchers, providing the necessary information to safely handle, synthesize, and explore the properties and applications of this compound.

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